

"4-amino-N-methyl-N-phenylbenzenesulfonamide" purification techniques

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-amino-N-methyl-N-phenylbenzenesulfonamide

Cat. No.: B185591

[Get Quote](#)

An In-Depth Guide to the Purification of **4-amino-N-methyl-N-phenylbenzenesulfonamide** for Research and Development

Authored by: A Senior Application Scientist

This application note provides a comprehensive guide to the purification of **4-amino-N-methyl-N-phenylbenzenesulfonamide**, a key intermediate in various synthetic applications. Achieving high purity of this compound is paramount for ensuring the validity of research data and the quality of downstream products in drug development. This document outlines the fundamental principles and provides detailed, field-proven protocols for the most effective purification techniques, including recrystallization and column chromatography.

The methodologies described herein are designed to be self-validating, with an emphasis on the scientific rationale behind each procedural step. This ensures that researchers, scientists, and drug development professionals can not only replicate these methods but also adapt them to their specific experimental context.

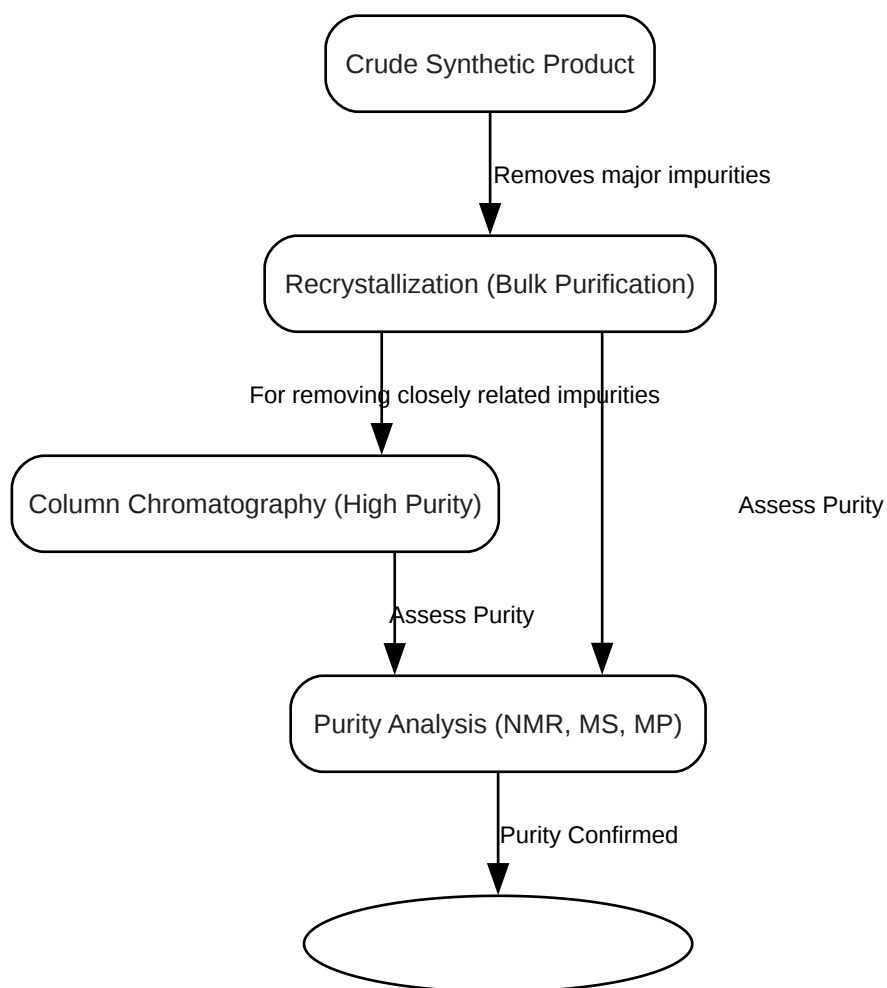
Compound Overview and Physicochemical Properties

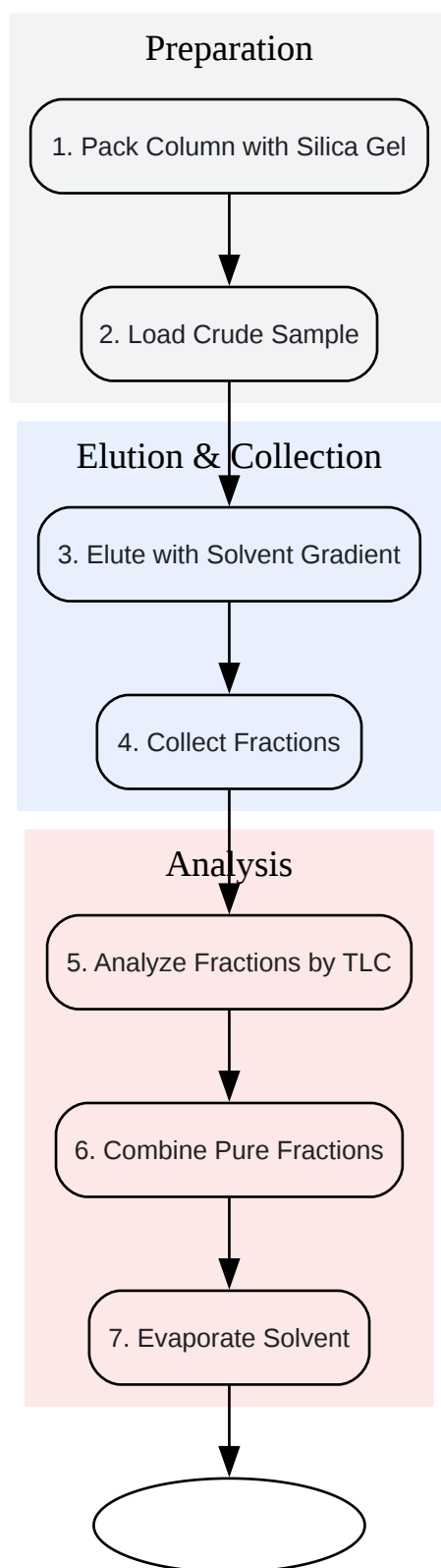
4-amino-N-methyl-N-phenylbenzenesulfonamide is an aromatic sulfonamide containing a primary amino group, making it a moderately polar molecule. Understanding its physical and chemical properties is the cornerstone of developing an effective purification strategy. Potential impurities from a typical synthesis may include unreacted starting materials (e.g., 4-aminobenzenesulfonyl chloride, N-methylaniline) or by-products from side reactions.

Property	Value	Source
IUPAC Name	4-amino-N-methyl-N-phenylbenzenesulfonamide	[1]
CAS Number	63826-12-0	[1]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₂ S	[1]
Molecular Weight	262.33 g/mol	[1]
Appearance	Typically an off-white to tan solid	Inferred
Solubility	Soluble in acetone and methanol; slightly soluble in dichloromethane, hot water, and hot alkali solutions; insoluble in non-polar solvents like gasoline.[2]	Inferred from similar compounds.

Strategic Approach to Purification

The selection of a purification method is dictated by the impurity profile of the crude material and the desired final purity. For **4-amino-N-methyl-N-phenylbenzenesulfonamide**, a multi-step approach is often optimal, beginning with a bulk purification technique like recrystallization, potentially followed by a high-resolution method such as column chromatography for achieving the highest purity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-amino-N-methyl-N-phenylbenzenesulfonamide | C₁₃H₁₄N₂O₂S | CID 308590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-methyl-N-(4-(aniline)phenyl] benzene sulfonamide (TPPD) - Henan Longji Chemical Co., Ltd. [hnljchem.com]
- To cite this document: BenchChem. ["4-amino-N-methyl-N-phenylbenzenesulfonamide" purification techniques]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185591#4-amino-n-methyl-n-phenylbenzenesulfonamide-purification-techniques]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com